

"2-Bromoethyl 3,4-dimethylphenyl ether" CAS number 3351-53-9

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Compound of Interest

Compound Name: 2-Bromoethyl 3,4-dimethylphenyl ether

CAS No.: 3351-53-9

Cat. No.: B1267110

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Technical Monograph: 2-Bromoethyl 3,4-dimethylphenyl Ether

Advanced Alkylating Agent for SAR Optimization and Linker Chemistry

CAS Number: 3351-53-9 IUPAC Name: 1-(2-Bromoethoxy)-3,4-dimethylbenzene Molecular Formula: C₁₀H₁₃BrO Molecular Weight: 229.11 g/mol

Executive Summary

2-Bromoethyl 3,4-dimethylphenyl ether is a specialized alkylating agent utilized primarily in medicinal chemistry for the introduction of the 3,4-dimethylphenoxyethyl moiety. This structural motif serves as a critical pharmacophore in the development of G-Protein Coupled Receptor (GPCR) ligands (specifically dopamine and serotonin modulators) and Sigma receptor probes.

Unlike simple phenoxyethyl linkers, the 3,4-dimethyl substitution pattern offers two distinct advantages in Structure-Activity Relationship (SAR) studies:

- **Metabolic Stability:** The methyl groups at the meta and para positions block common sites of CYP450-mediated aromatic hydroxylation, extending the in vivo half-life of the parent molecule.
- **Lipophilic Tuning:** The addition of two methyl groups increases the LogP, enhancing blood-brain barrier (BBB) permeability for CNS-targeted therapeutics.

Physicochemical Profile

Property	Value / Description	Note
Physical State	Low-melting solid or viscous oil	Dependent on purity; often solidifies upon refrigeration.
Melting Point	32–36 °C (Estimated)	Analogous to 2,4-dimethyl isomer; requires batch validation.
Boiling Point	~140–145 °C at 5 mmHg	High boiling point requires vacuum distillation for purification.
Solubility	Soluble in DCM, THF, Acetone, DMF	Insoluble in water.
Reactivity	Electrophilic Alkylating Agent	Susceptible to nucleophilic attack (S_N2) at the alkyl bromide.
Stability	Light and Moisture Sensitive	Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.

Synthetic Methodology

The synthesis of **2-Bromoethyl 3,4-dimethylphenyl ether** follows a standard Williamson Ether Synthesis protocol. However, strict stoichiometric control is required to prevent the formation of the symmetric byproduct, 1,2-bis(3,4-dimethylphenoxy)ethane.

Optimized Protocol: Selective Mono-Alkylation

Reagents:

- Substrate: 3,4-Dimethylphenol (1.0 eq)
- Reagent: 1,2-Dibromoethane (3.0 – 5.0 eq) [Excess is critical]
- Base: Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq)
- Solvent: Acetone or Acetonitrile (Reagent Grade)
- Catalyst: 18-Crown-6 (0.05 eq) or TBAB (Phase Transfer Catalyst)

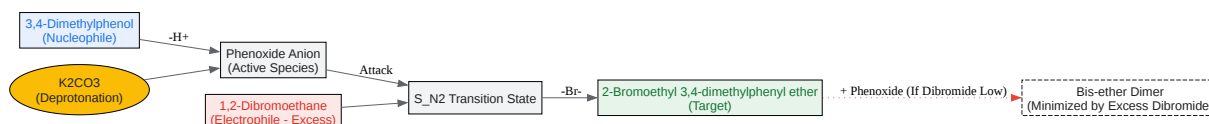
Step-by-Step Procedure:

- Activation: In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve 3,4-dimethylphenol (10 mmol) in Acetone (50 mL). Add anhydrous K_2CO_3 (20 mmol) and stir at room temperature for 30 minutes to facilitate phenoxide formation.
- Addition: Add 1,2-dibromoethane (50 mmol) in a single portion. Note: The large excess drives the reaction toward the mono-substituted product.
- Reflux: Heat the mixture to reflux (approx. 60°C) for 12–18 hours. Monitor reaction progress via TLC (Eluent: 10% EtOAc in Hexanes). The product will appear as a less polar spot compared to the starting phenol.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Filter off the inorganic salts (KBr, excess K_2CO_3).
 - Concentrate the filtrate under reduced pressure to remove the solvent and the bulk of excess 1,2-dibromoethane (recoverable).
- Purification:
 - Dissolve the residue in Diethyl Ether or Ethyl Acetate.

- Wash with 1M NaOH (2x) to remove unreacted phenol.
- Wash with Brine, dry over Na₂SO₄, and concentrate.
- Final Purification: Vacuum distillation or Flash Column Chromatography (Silica gel, 0-5% EtOAc/Hexanes) yields the pure bromide.

Reaction Mechanism & Logic

The reaction proceeds via an S_N2 mechanism. The phenoxide anion, generated in situ, attacks the electrophilic carbon of the 1,2-dibromoethane.



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Figure 1: Mechanistic pathway for the synthesis of CAS 3351-53-9. The use of excess dibromide suppresses the secondary reaction path (dotted red line).

Applications in Drug Discovery

This compound is a high-value building block for generating libraries of bioactive amines. The terminal bromide is a versatile handle for nucleophilic displacement by primary or secondary amines.

Pharmacophore Construction: Phenoxyethyl-Amines

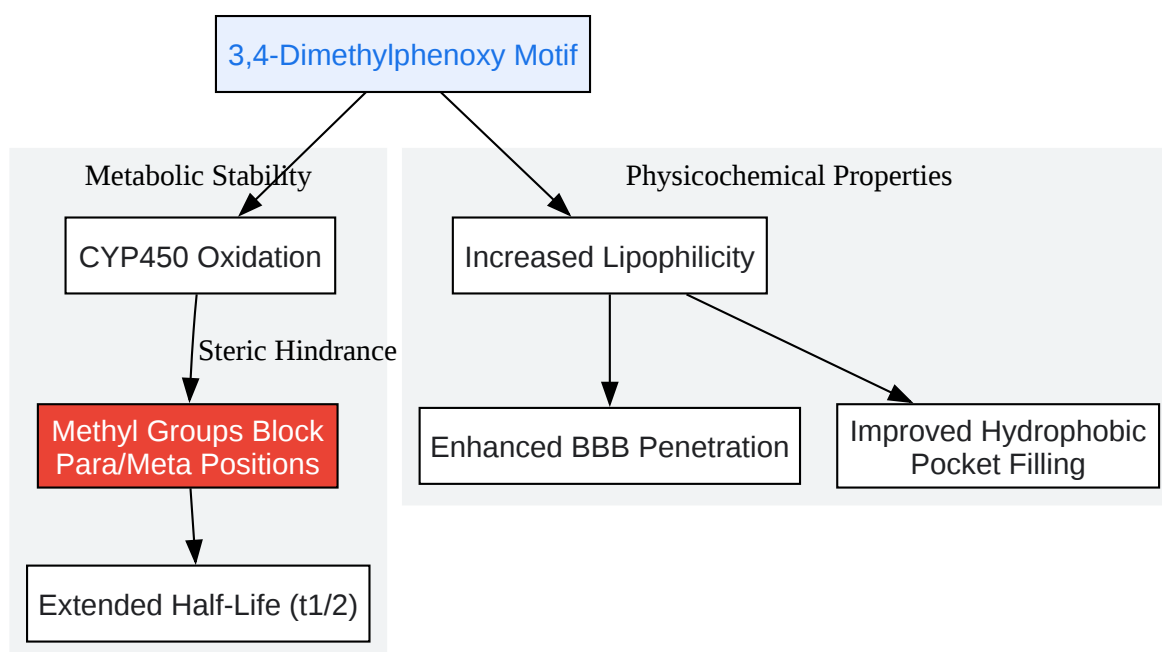
The phenoxyethyl-amine scaffold is a "privileged structure" found in numerous cardiovascular and CNS drugs (e.g., Carvedilol, Mexiletine). By using the 3,4-dimethyl variant, researchers can modulate the physicochemical properties of this scaffold.

Workflow: Amination for Library Generation

- Displacement: React CAS 3351-53-9 with a secondary amine (e.g., piperazine, piperidine) in DMF with K₂CO₃/KI.
- Target Class: The resulting tertiary amines are frequently screened against:
 - Alpha-1 Adrenergic Receptors: (Benign Prostatic Hyperplasia targets).
 - Sigma-1 Receptors: (Neuroprotection/Analgesia).
 - 5-HT (Serotonin) Receptors: (Antidepressant/Anxiolytic).

SAR Optimization Logic

The specific choice of the 3,4-dimethyl substitution is driven by metabolic blocking strategies.



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Figure 2: SAR rationale for selecting the 3,4-dimethylphenyl analog. The methyl groups provide dual benefits: metabolic protection and optimized lipophilicity.

Safety and Handling Guidelines

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage: Causes serious eye irritation.
- Genotoxicity: Alkylating agents are potential mutagens; handle with extreme care.

Operational Safety:

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Wear nitrile gloves (double-gloving recommended due to permeation potential of alkyl bromides), safety goggles, and a lab coat.
- Spill Management: Absorb with inert material (vermiculite/sand) and dispose of as halogenated organic waste. Do not wash down the drain.
- Quenching: Residual alkylating agent can be quenched with a solution of dilute ammonia or thiosulfate.

References

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